

Florpyrauxifen chemical structure and properties

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Compound of Interest

Compound Name: Florpyrauxifen

Cat. No.: B1531466

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An In-depth Technical Guide to **Florpyrauxifen**: Chemical Structure and Properties

Introduction

Florpyrauxifen is a synthetic auxin herbicide developed for the selective control of a wide range of broadleaf weeds, sedges, and grasses in various agricultural and aquatic environments.[1][2][3][4] It belongs to the arylpicolinate class of herbicides and is recognized for its efficacy at low use rates, contributing to a more favorable environmental profile compared to some older herbicides.[2] This document provides a comprehensive technical overview of **florpyrauxifen**'s chemical structure, physicochemical properties, mode of action, toxicological profile, and environmental fate, along with relevant experimental protocols. It is intended for researchers, scientists, and professionals in the fields of drug development, agriculture, and environmental science.

Chemical Structure and Identifiers

Florpyrauxifen is a complex heterocyclic compound featuring a highly substituted pyridine core.[5] The molecule's structure is fundamental to its herbicidal activity. It is a pyridinemonocarboxylic acid, specifically a derivative of picolinic acid.[5][6] The active ingredient is often used in its benzyl ester form, **florpyrauxifen-benzyl**, which is then metabolized to the active acid form, **florpyrauxifen**, within the target plant.

Table 1: Chemical Identifiers for **Florpyrauxifen** and **Florpyrauxifen-benzyl**

Identifier	Florpyrauxifen	Florpyrauxifen-benzyl
IUPAC Name	4-amino-3-chloro-6-(4-chloro-2-fluoro-3-methoxyphenyl)-5-fluoropyridine-2-carboxylic acid[5][6][7]	benzyl 4-amino-3-chloro-6-(4-chloro-2-fluoro-3-methoxyphenyl)-5-fluoropyridine-2-carboxylate[8][9]
CAS Number	943832-81-3[1][5][6][10]	1390661-72-9[2][8][11][12][13]
Molecular Formula	C ₁₃ H ₈ Cl ₂ F ₂ N ₂ O ₃ [1][5][6][10][14]	C ₂₀ H ₁₄ Cl ₂ F ₂ N ₂ O ₃ [8][9][11][12]
Molecular Weight	349.11 g/mol [5][6][10]	439.24 g/mol [8][9]
Canonical SMILES	<chem>COC1=C(C=CC(=C1F)C2=NC(=C(C(=C2F)N)Cl)C(=O)O)Cl</chem> [5]	<chem>COC1=C(C=CC(=C1F)C2=NC(=C(C(=C2F)N)Cl)C(=O)OCC3=CC=CC=C3)Cl</chem> [9]
InChI Key	XFZUQTKDBCXPP-UHFFFAOYSA-N[1][5][15]	WNZCDDFOXYNRBRB-UHFFFAOYSA-N[9]

Physicochemical Properties

The physical and chemical properties of **florpyrauxifen** and its benzyl ester influence their behavior in the environment and their interaction with biological systems. **Florpyrauxifen-benzyl** is a tan powder with low water solubility and volatility.

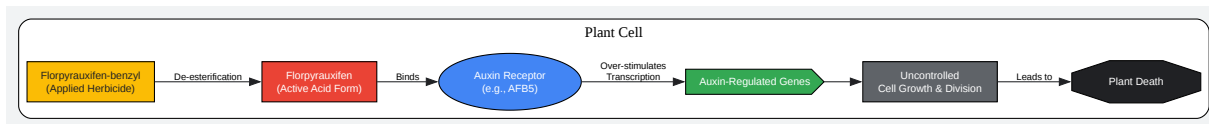
Table 2: Physicochemical Properties of **Florpyrauxifen** and **Florpyrauxifen-benzyl**

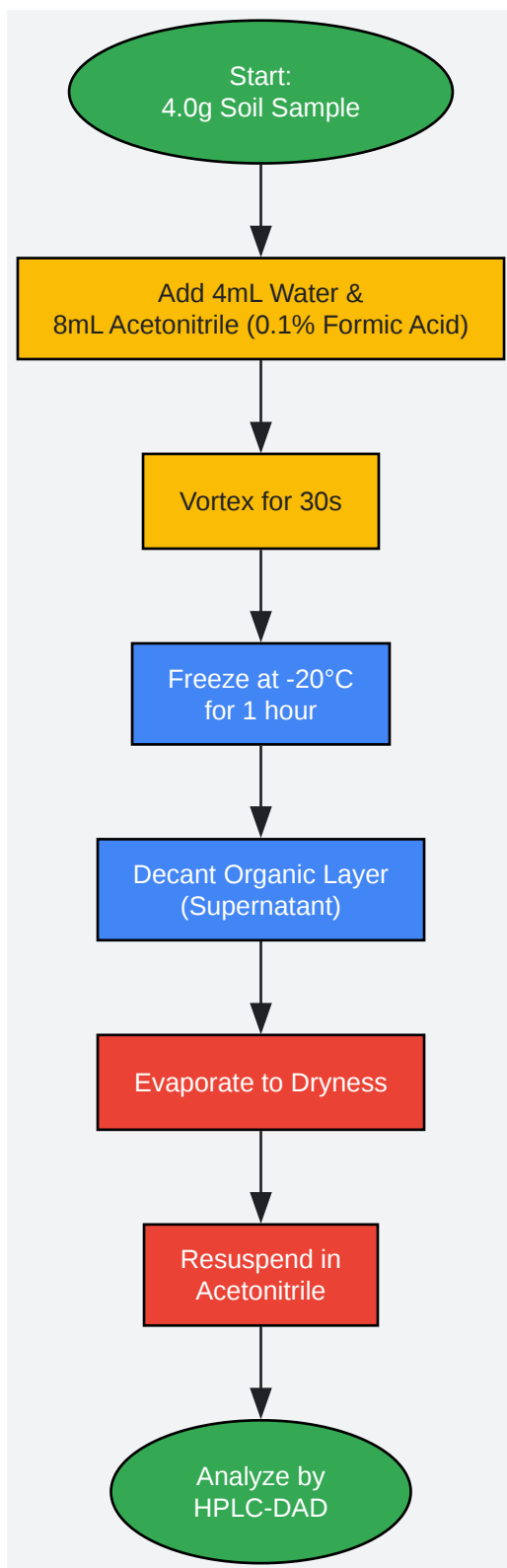
Property	Florpyrauxifen	Florpyrauxifen-benzyl	Source(s)
Melting Point	194.56 °C	137 °C	[10],
Boiling Point	488.46 °C	Decomposes at 287 °C	[10],
Water Solubility	-	< 0.015 mg/L (at 20°C)	[16][17]
Vapor Pressure	-	3.2 x 10 ⁻⁵ Pa (at 20°C)	
Octanol-Water Partition Coefficient (log Kow)	3.1 (Predicted)	>5	[15],
Soil Adsorption Coefficient (Koc)	-	15,305 - 33,500 L/kg	[16][18]

Herbicidal Mode of Action

Florpyrauxifen-benzyl is classified as a WSSA (Weed Science Society of America) Group 4 herbicide, also known as an HRAC (Herbicide Resistance Action Committee) Group O herbicide.[18][19] Its mode of action is to mimic the natural plant hormone auxin, leading to the disruption of various growth processes in susceptible plants.[1][3][10][19]

Upon absorption by the plant, typically through leaves and roots, **florpyrauxifen-benzyl** is de-esterified to the active acid form, **florpyrauxifen**. [3] This active form binds to auxin receptors, specifically showing a preference for the AFB5 receptor.[2] This binding event initiates a cascade of downstream effects, including the over-stimulation of auxin-regulated genes, which leads to uncontrolled and disorganized cell growth, epinasty (twisting of leaves and stems), and ultimately, plant death.[16][19] The disruption of normal cellular function and nutrient transport are key factors in its herbicidal efficacy.[10][20]





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